

# 3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid safety and handling precautions

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## Compound of Interest

**Compound Name:** 3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid

**Cat. No.:** B168667

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An In-depth Technical Guide to the Safe Handling of **3-(Chlorosulfonyl)-4,5-dimethylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid** (CAS RN: 151104-64-2)[1][2]. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure the well-being of laboratory personnel and the integrity of research outcomes. As a reactive chlorosulfonyl compound, stringent adherence to these protocols is imperative to mitigate risks of chemical burns, allergic reactions, and environmental contamination.

## Chemical and Physical Properties

A thorough understanding of the chemical's properties is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C9H9ClO4S	[1][2][3]
Molecular Weight	248.68 g/mol	[1][2]
Appearance	Solid	[4]
Purity	≥95%	[5]

## Hazard Identification and GHS Classification

**3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid** is classified as a hazardous substance. The following table summarizes its GHS classifications, which inform the necessary safety precautions.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1A/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Eye Irritation	1/2A	H318/H319: Causes serious eye damage / Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Note: Classifications can vary slightly between suppliers. The most stringent classifications have been presented.

Signal Word: Danger[6]

## Core Handling Protocols

Adherence to the following protocols is critical to minimize exposure and ensure a safe laboratory environment.

## Engineering Controls: The First Line of Defense

The primary method for controlling exposure to hazardous solids is to minimize dust generation and ensure adequate ventilation.

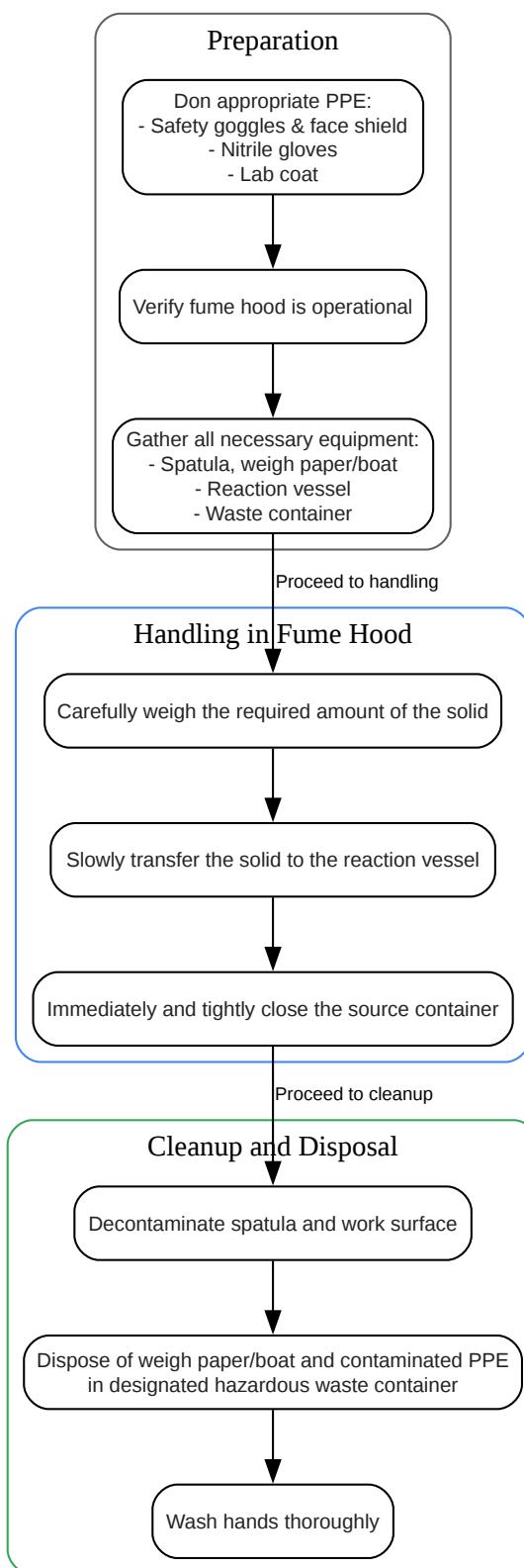
- Fume Hood: All handling of **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid** that may generate dust, such as weighing or transferring, must be conducted in a certified chemical fume hood.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.<sup>[6]</sup> Facilities should be equipped with an eyewash fountain and safety shower.<sup>[6]</sup>

## Personal Protective Equipment (PPE): A Necessary Barrier

The appropriate PPE provides a crucial barrier between the researcher and the hazardous chemical.

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes and dust.<sup>[1]</sup>
- Skin Protection:
  - Gloves: Wear impervious gloves, such as nitrile rubber.<sup>[7]</sup> Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.<sup>[1]</sup>
  - Lab Coat: A lab coat or chemical-resistant apron must be worn.
  - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) or a full-face respirator should be used.<sup>[1][8][9]</sup>

Experimental Workflow: Weighing and Transferring Solid **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid**



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Caption: Workflow for weighing and transferring the solid.

# Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

Logical Relationship: Emergency Response to Exposure



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Caption: Logical flow for responding to an exposure event.

## Accidental Release Measures

- Small Spills:
  - Evacuate unnecessary personnel.
  - Ensure adequate ventilation.
  - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
  - Place the spilled material into a suitable, labeled container for disposal.[1][6]

- Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.
- Large Spills:
  - Evacuate the area immediately.
  - Contact your institution's Environmental Health and Safety (EHS) department.
  - Prevent the spill from entering drains or waterways.[\[4\]](#)

## Storage and Disposal

Proper storage and disposal are essential to maintain the chemical's integrity and prevent environmental contamination.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[6\]](#)
- Recommended long-term storage is at 2-8°C.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, bases, and moisture. The chlorosulfonyl group is reactive and can hydrolyze.
- Keep away from sources of ignition.[\[6\]](#)

### Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[\[4\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[\[6\]](#)
- Do not dispose of down the drain or in the general waste stream.

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## References

- 1. aaronchem.com [aaronchem.com]
- 2. scbt.com [scbt.com]
- 3. PubChemLite - 3-(chlorosulfonyl)-4,5-dimethylbenzoic acid (C9H9ClO4S) [pubchemlite.lcsb.uni.lu]
- 4. tcichemicals.com [tcichemicals.com]
- 5. 151104-64-2,3-(Chlorosulfonyl)-4,5-dimethylbenzoic Acid- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技 (上海) 有限公司 [accelachem.com]
- 6. aksci.com [aksci.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. pfaltzandbauer.com [pfaltzandbauer.com]
- 9. store.sangon.com [store.sangon.com]
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